Technical Support Center: TZ4M Communication Troubleshooting

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Compound of Interest		
Compound Name:	*TZ4M*	
Cat. No.:	*B12387039*	*Get Quote*

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to resolve communication issues between the **TZ4M** temperature controller and a computer. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: My computer is not detecting the **TZ4M** controller. What should I do?

A1: First, ensure the **TZ4M** is properly powered on. Check the USB connection between the Autonics SCM-US48I converter and your computer, and the RS485 connection between the converter and the **TZ4M**. Verify that the SCM-US48I driver is correctly installed by checking the Device Manager for a recognized COM port.[1] If the issue persists, try a different USB port or cable.

Q2: I am receiving a "communication error" message in the DAQMaster software. What are the common causes?

A2: Communication errors in DAQMaster can stem from several issues. The most common are incorrect communication parameter settings (baud rate, parity, stop bit, and address) between the software and the **TZ4M**.[2] Ensure these settings match on both the device and in the DAQMaster connection properties. Also, verify the correct COM port is selected in the software. Improper wiring of the RS485 A+ and B- lines can also lead to this error.[3]

Q3: Can I connect multiple **TZ4M** controllers to a single computer?

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A3: Yes, the **TZ4M** uses the RS485 communication protocol, which allows for a multi-drop network. You can connect up to 31 units to a single communication line.[4] Each **TZ4M** on the network must have a unique address (from 1 to 99) set in its parameter settings to avoid communication conflicts.[2][5]

Q4: What are the correct RS485 communication settings for the **TZ4M**?

A4: The **TZ4M** supports the following communication speeds (baud rates): 2400, 4800, and 9600 bps. The protocol uses a start bit of 1, a data bit of 8, and no parity.[2] These settings must be configured in the second parameter setting group of the **TZ4M**.

Q5: The **TZ4M** displays "HHHH" or "LLLL". Is this a communication error?

A5: No, these are not communication errors. The display of "HHHH" indicates that the measured temperature is higher than the sensor's input range, while "LLLL" indicates it is lower. An "OPEN" display signifies that the sensor is not connected or the wire is broken.[6]

Troubleshooting Guides

Guide 1: Establishing Initial Communication

This guide outlines the steps to establish a basic communication link between a single **TZ4M** controller and a computer using the DAQMaster software.

Detailed Methodologies:

- Hardware Connection:
  - Connect the RS485 communication output of the **TZ4M** (terminals 13 and 14) to the A+ and B- terminals of the SCM-US48I converter, respectively.
  - Connect the SCM-US48I converter to a USB port on your computer.
  - Ensure the **TZ4M** is powered on.
- Driver Installation:
  - Download the appropriate driver for the SCM-US48I from the Autonics website.[1]

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  - Install the driver and verify in the Windows Device Manager that a new COM port has been assigned and is operating correctly.

- **TZ4M** Parameter Configuration:
  - Enter the parameter setting mode on the **TZ4M**.
  - Navigate to the second setting group to configure the communication parameters.
  - Set the desired communication speed (bps), and assign a unique address (Adrs) between 1 and 99.[2]

- DAQMaster Software Setup:
  - Launch the DAQMaster software.
  - Add a new device and select the **TZ4M** from the list of supported devices.
  - Configure the communication settings in DAQMaster to match the parameters set on the **TZ4M** (COM port, baud rate, address).
  - Attempt to connect to the device.

Logical Workflow for Initial Communication Setup:

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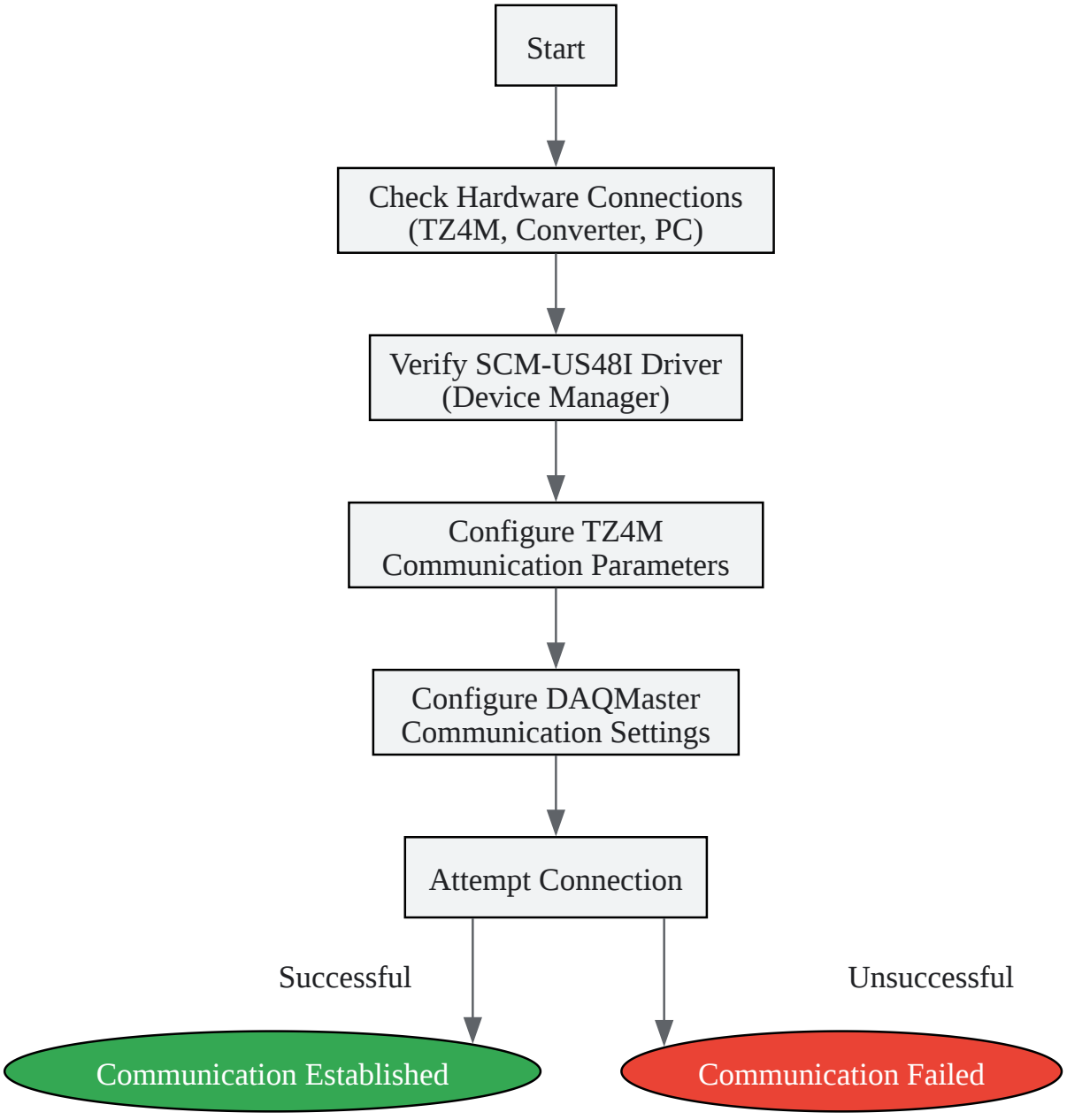

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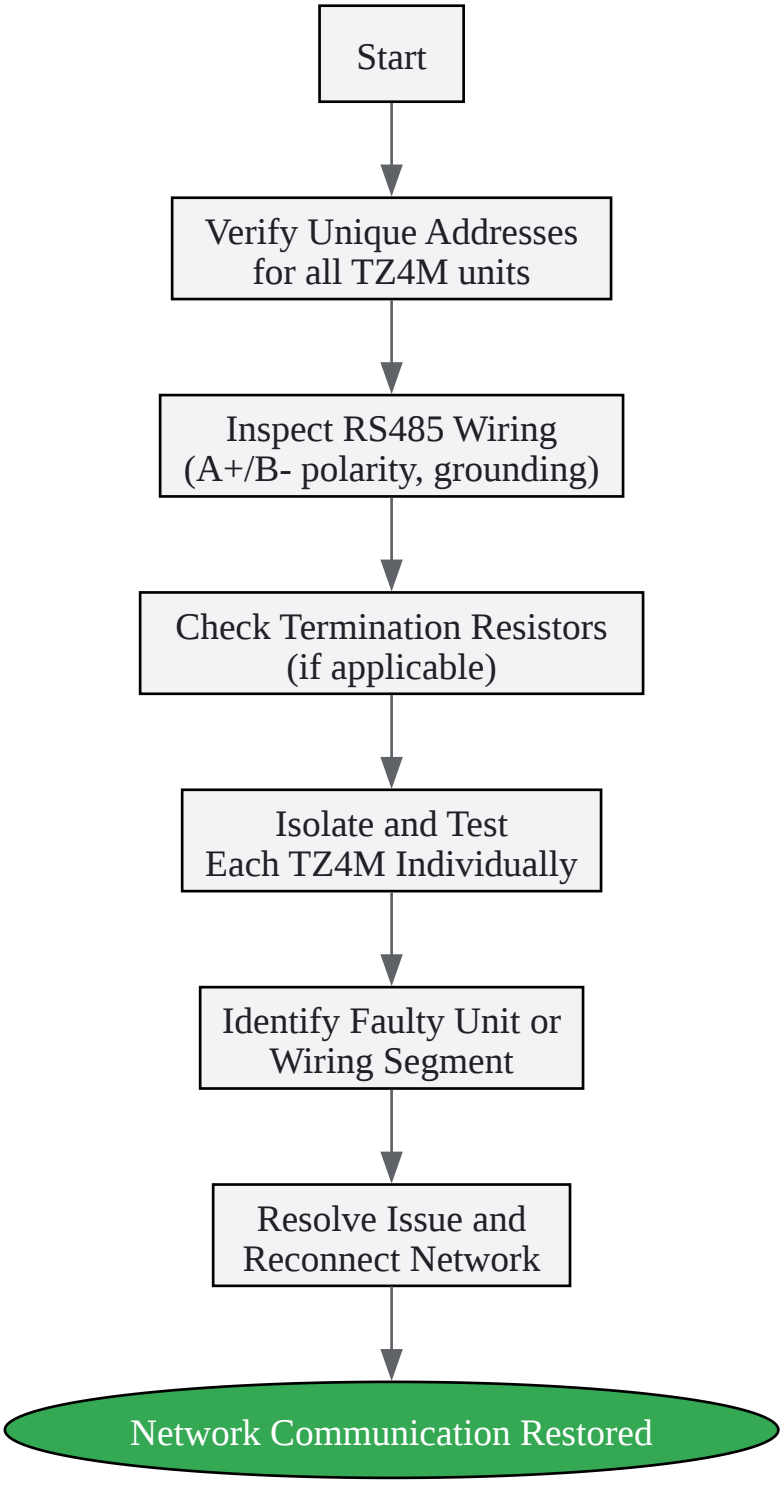

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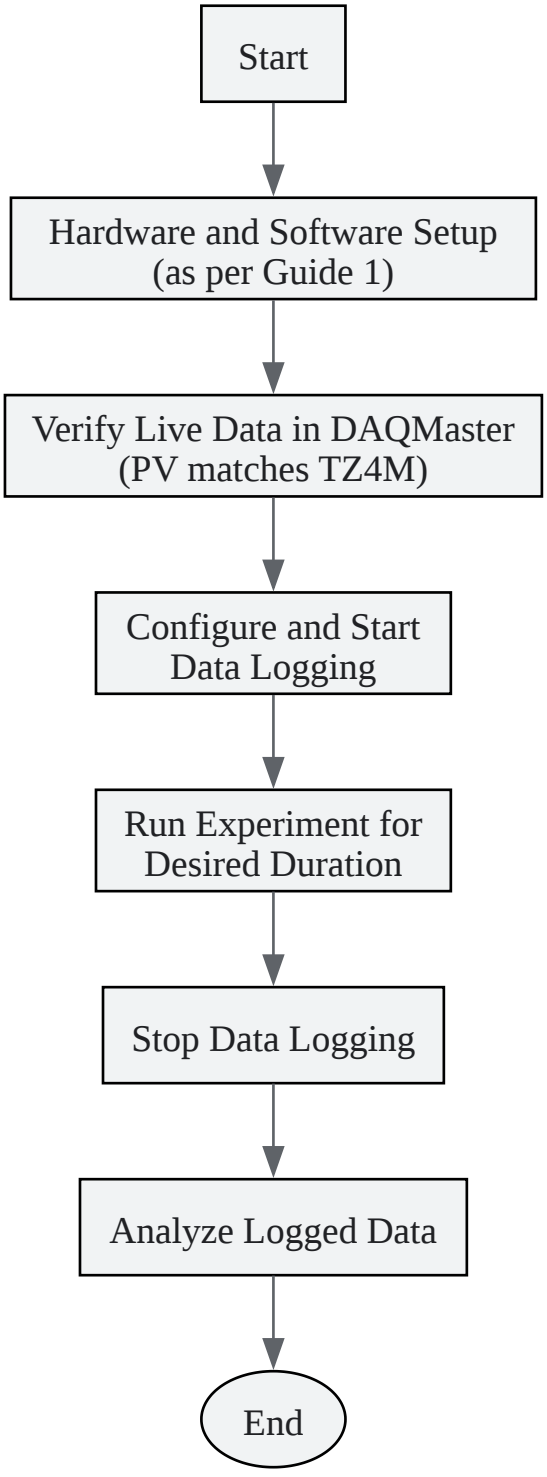

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